

molecular weight and formula of tetraethylammonium perchlorate

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Compound of Interest

Compound Name: Tetraethylammonium perchlorate

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In-Depth Technical Guide: Tetraethylammonium Perchlorate

This guide provides core technical information on the molecular properties of **tetraethylammonium perchlorate**, a quaternary ammonium salt. The data presented is intended for researchers, scientists, and professionals in drug development who require precise information for experimental design and execution.

Molecular Formula and Weight

Tetraethylammonium perchlorate is an organic salt with the chemical formula $C_8H_{20}ClNO_4$ [1] [2] [3] [4]. Its molecular structure consists of a tetraethylammonium cation, $[(C_2H_5)_4N]^+$, and a perchlorate anion, $[ClO_4]^-$.

The molecular weight of this compound has been determined to be 229.70 g/mol [1] [3] [4] [5]. A detailed breakdown of the elemental composition and their contributions to the overall molecular weight is provided in the table below.

Element	Symbol	Atomic Weight (g/mol)	Number of Atoms	Total Weight (g/mol)
Carbon	C	12.011[6][7]	8	96.088
Hydrogen	H	1.008[8][9][10]	20	20.160
Chlorine	Cl	35.453[11][12]	1	35.453
Nitrogen	N	14.007[13][14][15]	1	14.007
Oxygen	O	15.999[16][17][18]	4	63.996
Total	229.704			

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